

Diisobutyl Disulfide: A Comprehensive Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: *Diisobutyl disulfide*

Cat. No.: *B074427*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety precautions and handling guidelines for **Diisobutyl disulfide** (CAS No. 1518-72-5). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and management of this chemical in a laboratory setting.

Chemical and Physical Properties

Diisobutyl disulfide is a colorless to light yellow, clear liquid with a characteristic pungent odor.^{[1][2]} It is an organosulfur compound that is insoluble in water but soluble in organic solvents like ethanol and ether.^{[1][2]} Understanding its physical and chemical properties is crucial for safe handling and storage.

Table 1: Physical and Chemical Properties of **Diisobutyl Disulfide**

Property	Value	Reference
Molecular Formula	C8H18S2	[1]
Molar Mass	178.36 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[1][2]
Odor	Pungent	[1]
Boiling Point	109 °C at 13 mmHg	[1]
Flash Point	67 °C (153 °F)	[3]
Density	0.93 g/cm ³	[1][4]
Refractive Index	1.4840-1.4870	[1][4]
Solubility	Insoluble in water; soluble in organic solvents	[1][2]

Hazard Identification and Toxicology

Diisobutyl disulfide is classified as a combustible liquid and can be irritating to the eyes, skin, and respiratory system.[1][5]

Potential Health Effects:

- Inhalation: May cause respiratory irritation.[5]
- Skin Contact: Causes skin irritation.[5]
- Eye Contact: Causes serious eye irritation.[5]
- Ingestion: May be harmful if swallowed.[5]

Currently, there is no information available to indicate that **Diisobutyl disulfide** is a carcinogen.[6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **Diisobutyl disulfide**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[7\]](#)
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment.[\[5\]](#)
- Avoid inhalation of vapor or mist.[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Take precautionary measures against static discharge.[\[6\]](#)[\[7\]](#)
- Use non-sparking tools.[\[8\]](#)[\[9\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[6\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[7\]](#)
- Keep containers tightly closed.[\[5\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[6\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Diisobutyl disulfide**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield that conforms to EN166 (EU) or NIOSH (US) standards.[\[6\]](#)[\[10\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., neoprene, PVC) and a lab coat or overalls.[\[10\]](#) Gloves should be inspected before use.[\[5\]](#)[\[10\]](#)

- Respiratory Protection: In a well-ventilated area, respiratory protection may not be required under normal use.[10] For spills or in situations with inadequate ventilation, use a full-face respirator with appropriate cartridges (e.g., ABEK type) or a self-contained breathing apparatus (SCBA).[5][10]

Emergency Procedures

First-Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5][6] Remove contact lenses if present and easy to do.[5] Seek medical advice.[1][5]
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[5][6] If skin irritation occurs, get medical advice/attention.[6]
- If inhaled: Move the person into fresh air.[5] If not breathing, give artificial respiration.[5] Consult a physician.[5]
- If swallowed: Do NOT induce vomiting.[5] Rinse mouth with water.[5] Never give anything by mouth to an unconscious person.[5] Consult a physician.[5]

Fire-Fighting Measures:

- Suitable extinguishing media: Use "alcohol" foam, dry chemical, or carbon dioxide for small fires.[5] For large fires, use water spray, fog, or foam.[5][7]
- Unsuitable extinguishing media: Do not use a solid water stream as it may be ineffective.[5]
- Specific hazards: The substance is combustible. Containers may explode when heated.[6] Vapors are heavier than air and may travel to a source of ignition and flash back.[8]
- Protective equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Accidental Release Measures:

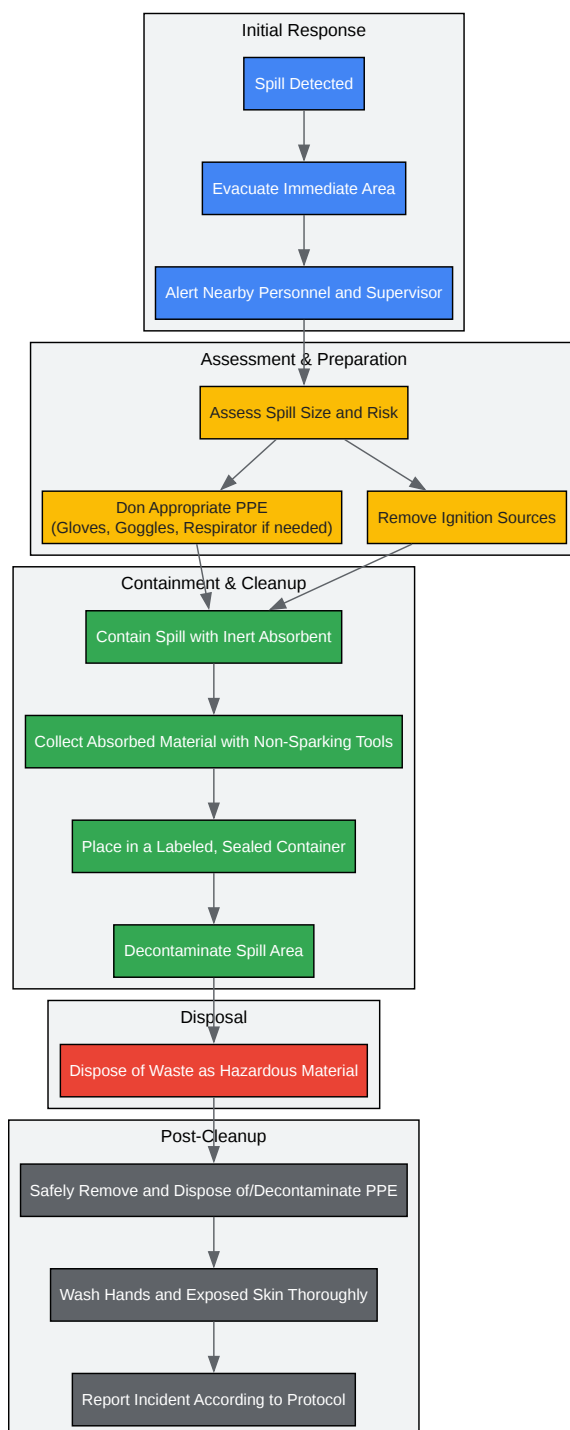
- Personal precautions: Evacuate personnel to a safe area.^[5] Wear appropriate personal protective equipment.^[5] Ensure adequate ventilation.^[5] Remove all sources of ignition.^[5]^[6]
- Environmental precautions: Prevent further leakage or spillage if safe to do so.^[5] Do not let the product enter drains.^[5]
- Methods for cleaning up: Contain the spillage and then collect with an electrically protected vacuum cleaner or by wet-brushing.^[5] Absorb with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place in a suitable, closed container for disposal.^[6]

Experimental Protocols

Detailed experimental protocols for toxicological and safety studies of **Diisobutyl disulfide** are not publicly available in the searched safety data sheets and chemical databases. Such studies are typically conducted by manufacturers and regulatory agencies and are often proprietary. For specific experimental methodologies, it is recommended to consult specialized toxicological literature or contact the chemical supplier for more detailed information.

Logical Workflow for Spill Management

The following diagram illustrates a logical workflow for handling a **Diisobutyl disulfide** spill, from initial detection to final disposal.



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Caption: Logical workflow for **Diisobutyl disulfide** spill management.

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